

Personal protective equipment for handling N-Isovaleroylglycine

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Compound of Interest

Compound Name: *N-Isovaleroylglycine*

Cat. No.: *B134872*

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Essential Safety and Handling Guide for N-Isovaleroylglycine

This guide provides crucial safety and logistical information for the handling and disposal of **N-Isovaleroylglycine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices.

Hazard Assessment and Safety Data

N-Isovaleroylglycine is a white to very pale yellow crystalline powder.^[1] While one safety data sheet (SDS) indicates that it does not meet the criteria for classification in any hazard class, another states it can cause serious eye irritation.^{[1][2]} Therefore, a cautious approach to handling is recommended.

Property	Value	Source
Physical State	Solid, Crystal - Powder	[1]
Molecular Formula	C7H13NO3	[2]
Molecular Weight	159.18 g/mol	[2]
Melting Point	105°C	[1]
Solubility	DMSO: 5 mg/ml, Methanol: 1 mg/ml	[3]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **N-Isovaleroylglycine**.

Protection Type	Specific PPE	Reason
Eye Protection	ANSI-compliant safety glasses with side shields or chemical splash goggles.[4][5]	To protect against potential eye irritation from dust or splashes.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[6]	To prevent skin contact.
Body Protection	A lab coat of an appropriate size, fully buttoned with sleeves of sufficient length to prevent skin exposure.[4]	To protect skin and clothing from contamination.
Respiratory Protection	A dust respirator should be used if dust or aerosols are generated.[1]	To prevent inhalation of airborne particles.

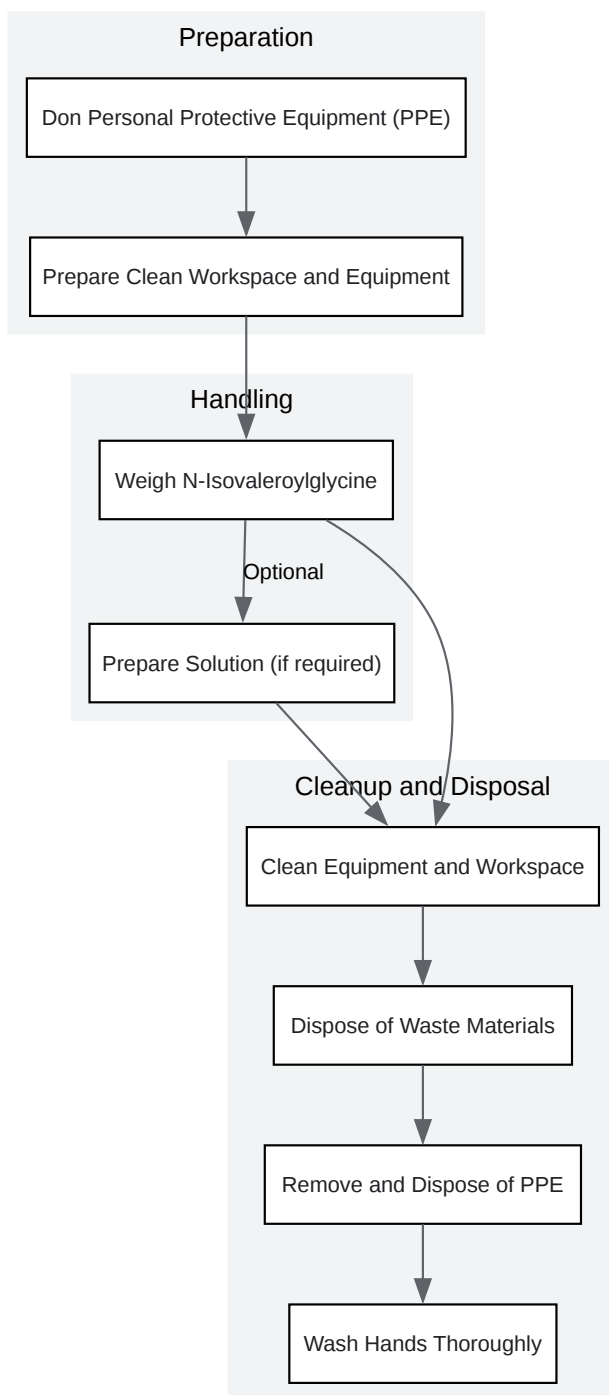
Step-by-Step Handling Procedures

Adherence to these procedural steps will ensure the safe handling of **N-Isovaleroylglycine** during routine laboratory operations.

- Preparation: Before you begin, ensure the analytical balance is clean and level.[7] Don a clean lab coat, safety glasses, and gloves.
- Taring the Vessel: Place a clean weighing boat or paper on the balance pan and press the "tare" or "zero" button.[8][9]
- Transferring the Solid: Use a clean spatula to carefully transfer the desired amount of **N-Isovaleroylglycine** to the weighing vessel.[9] Avoid spilling the powder on the balance.[8]
- Recording the Mass: Once the desired amount is added, record the exact mass from the balance display.
- Cleanup: After weighing, clean the spatula and the area around the balance to remove any residual powder.
- Calculation: Determine the mass of **N-Isovaleroylglycine** needed to achieve the desired concentration and volume of the solution.[10]
- Weighing: Accurately weigh the calculated amount of the solid following the procedure outlined in section 3.1.
- Dissolving: Transfer the weighed solid into an appropriately sized beaker or flask.[11] Add a portion of the desired solvent (e.g., DMSO, methanol) and stir or swirl until the solid is completely dissolved.[11][12] Gentle heating may aid dissolution.[12]
- Diluting to Final Volume: Once dissolved, transfer the solution to a volumetric flask.[11] Rinse the initial container with a small amount of solvent and add the rinsing to the volumetric flask to ensure a complete transfer.[11]
- Final Mixing: Carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.[11] Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.[11]

Operational Workflow Diagram

Workflow for Handling N-Isovaleroylglycine

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Caption: Procedural workflow for the safe handling of **N-Isovaleroylglycine**.

Disposal Plan

Proper disposal of **N-Isovaleroylglycine** and associated waste is critical to maintaining a safe laboratory environment.

- **Unused N-Isovaleroylglycine:** Since **N-Isovaleroylglycine** is not classified as a hazardous chemical, small quantities of the solid can likely be disposed of in the regular trash, managed by laboratory personnel.[13] However, it is crucial to consult and adhere to your institution's specific waste disposal guidelines.
- **Contaminated Materials:** Items such as used weighing boats, gloves, and paper towels contaminated with **N-Isovaleroylglycine** should be collected in a designated waste container and disposed of according to institutional protocols for non-hazardous chemical waste.
- **Aqueous Solutions:** For non-hazardous liquid waste, disposal down the sink with copious amounts of water may be permissible, pending approval from your institution's Environmental Health and Safety (EHS) department.[3]
- **Solvent-Based Solutions:** Solutions of **N-Isovaleroylglycine** in organic solvents (like DMSO or methanol) should be collected in a designated hazardous waste container for chemical waste. Do not dispose of organic solvents down the drain.
- **Empty containers of N-Isovaleroylglycine** should have their labels defaced or removed before being discarded in the regular trash or recycling, provided they are completely empty. [3]

Disclaimer: This guide provides general recommendations. Always consult the specific Safety Data Sheet (SDS) for **N-Isovaleroylglycine** and adhere to your institution's established safety protocols and waste disposal procedures.

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